

Preparation of 7-Methyladenosine Perchlorate Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: 7-Methyladenosine perchlorate

Cat. No.: B15545104

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the preparation, handling, and storage of **7-Methyladenosine perchlorate** stock solutions. This information is intended to ensure accurate and reproducible experimental results while maintaining laboratory safety.

Introduction

7-Methyladenosine perchlorate is a synthetic analog of adenosine that acts as an agonist at adenosine receptors.^{[1][2]} It is a valuable tool for studying adenosine-related biological processes and has potential applications in compound development.^{[1][2]} Proper preparation of stock solutions is the first critical step in any experiment involving this compound to ensure the accuracy of downstream applications.

Chemical and Physical Properties

A summary of the key properties of **7-Methyladenosine perchlorate** is provided in the table below. This information is essential for calculating the required mass for a desired stock solution concentration and for understanding the compound's basic characteristics.

Property	Value	Source
Molecular Weight	381.73 g/mol	[3]
Chemical Formula	C ₁₁ H ₁₆ ClN ₅ O ₈	[3]
CAS Number	81319-59-7	[3]
Appearance	Solid (visual inspection)	N/A
Solubility	Specific quantitative data not publicly available. Preliminary small-scale solubility testing in the desired solvent is highly recommended. Based on the structure, solubility in aqueous buffers and polar organic solvents such as DMSO is anticipated.	N/A
Storage (as solid)	Store at room temperature in the continental US; may vary elsewhere.[1]	[1]

Safety Precautions and Handling

Warning: This product is for research use only and not for human or veterinary use. As with all laboratory chemicals, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn when handling **7-Methyladenosine perchlorate**.

Perchlorate Hazard: Perchlorate-containing compounds can be powerful oxidizing agents and may cause fire or explosion, especially when in contact with combustible materials. Keep away from heat and open flames.

General Handling:

- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust.

- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Wash hands thoroughly after handling.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **7-Methyladenosine perchlorate** in dimethyl sulfoxide (DMSO). Note: As specific solubility data is unavailable, this protocol is a general guideline. It is strongly recommended to perform a small-scale solubility test first.

Materials:

- **7-Methyladenosine perchlorate** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

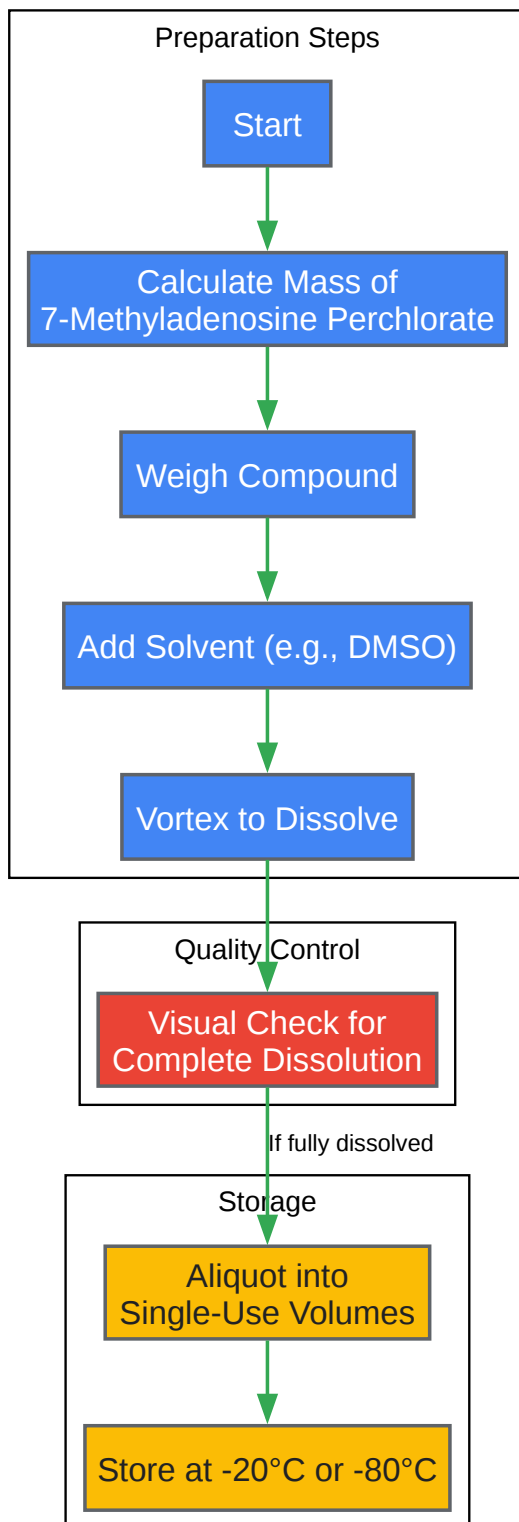
- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **7-Methyladenosine perchlorate** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 381.73 \text{ g/mol} \times 1000 \text{ mg/g} = 3.8173 \text{ mg}$
- Weighing the compound:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out approximately 3.82 mg of **7-Methyladenosine perchlorate** into the tube. Record the exact mass.
- Dissolving the compound:
 - Add the appropriate volume of DMSO to the tube containing the compound to achieve a final concentration of 10 mM based on the actual mass weighed.
 - For example, if you weighed exactly 3.82 mg, add 1.0 mL of DMSO.
 - Cap the tube tightly.
- Solubilization:
 - Vortex the solution thoroughly for 1-2 minutes to ensure the compound is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If particles remain, gentle warming in a water bath (not exceeding 37°C) and further vortexing may aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. The stability of the solution is not publicly documented, so it is recommended to use the solution as fresh as possible and to perform stability tests for long-term experiments.

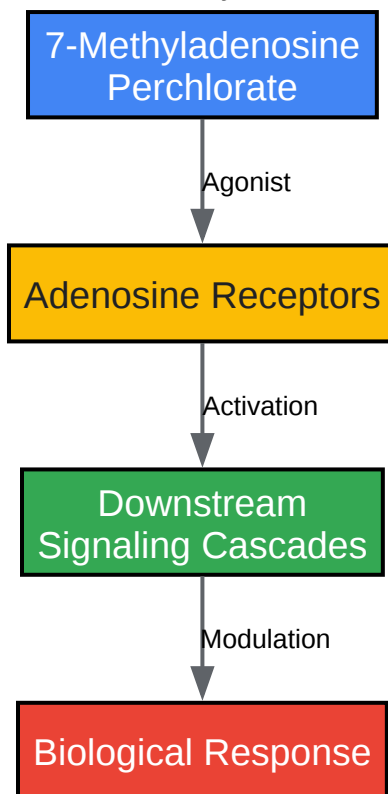
Diagrams

Experimental Workflow for Stock Solution Preparation

Workflow for 7-Methyladenosine Perchlorate Stock Solution Preparation



Conceptual Role of 7-Methyladenosine Perchlorate



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